

Essential Safety and Operational Guidance for Handling m-PEG13-acid

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Compound of Interest

Compound Name: *m*-PEG13-acid

Cat. No.: B3022446

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For researchers, scientists, and professionals in drug development, the safe handling of specialized reagents like **m-PEG13-acid** is paramount. This document provides immediate, essential safety protocols, operational plans, and disposal guidelines to ensure laboratory safety and procedural integrity.

Chemical Identifier:

- Name: **m-PEG13-acid**
- CAS Number: 1239588-11-4[1]
- Molecular Formula: C₂₈H₅₆O₁₅[1]
- Molecular Weight: 632.74 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **m-PEG13-acid** is not readily available, an SDS for the structurally related compound DMPE-PEG-COOH indicates that it is not classified as a hazardous substance or mixture. However, as a matter of best practice in a laboratory setting, and because the toxicological properties of **m-PEG13-acid** have not been thoroughly investigated, appropriate personal protective equipment should be worn at all times.[2]

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves should be inspected before use and changed immediately upon contamination. ^[3]
Eye Protection	Safety glasses with side shields or goggles	Must meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses if there is a risk of splashing.
Body Protection	Laboratory coat	A standard laboratory coat should be worn, fully buttoned. For larger quantities or increased risk of splashing, a chemical-resistant apron may be necessary.
Respiratory Protection	Not generally required	To be used if aerosols are generated or if working in a poorly ventilated area. Engineering controls like fume hoods are the preferred method of exposure control.

Operational Plan for Handling m-PEG13-acid

1. Engineering Controls:

- Work in a well-ventilated laboratory.
- Use of a chemical fume hood is recommended, especially when handling the substance in powder form or when reactions may produce vapors or aerosols.

2. Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Have all required equipment and reagents readily accessible in the work area.
- Weighing and Transfer: **m-PEG13-acid** can be a colorless oil or a white solid. Handle with care to avoid generating dust if in solid form. Use a spatula or other appropriate tool for transfer.
- Dissolving: **m-PEG13-acid** is soluble in DCM, THF, DMF, and DMSO. When preparing solutions, add the solid to the solvent slowly while stirring to avoid splashing.
- Reaction: The terminal carboxylic acid of **m-PEG13-acid** can be reacted with primary amine groups using activators like EDC or DCC to form a stable amide bond. These reactions should be carried out under controlled conditions.
- Post-Handling: After handling, decontaminate the work area and any equipment used. Wash hands thoroughly with soap and water.

3. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

Disposal Plan

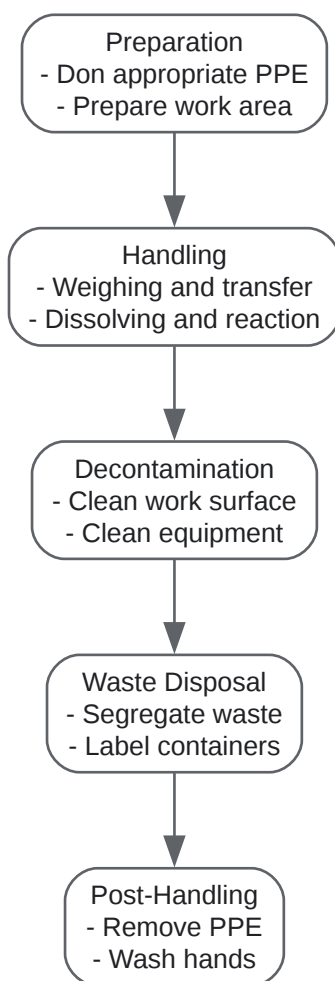
All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Unused Reagent: Collect in a designated, labeled, and sealed container for chemical waste.

- **Contaminated Materials:** Any materials that have come into contact with **m-PEG13-acid**, such as gloves, paper towels, and pipette tips, should be considered chemical waste and disposed of in a designated solid waste container.
- **Solutions:** Aqueous solutions containing **m-PEG13-acid** may need to be neutralized before disposal. The pH should be adjusted to a neutral range (typically 6-8) before being collected in a designated aqueous waste container. Do not flush chemical waste down the sewer. Highly reactive substances must be deactivated prior to disposal.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **m-PEG13-acid**, from preparation to disposal.



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Workflow for Safe Handling of **m-PEG13-acid****Need Custom Synthesis?**

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References

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- 2. biochempeg.com [biochempeg.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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